

4-Amino-2,5-dichlorophenol physical and chemical properties

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Compound of Interest

Compound Name: 4-Amino-2,5-dichlorophenol

Cat. No.: B1313016

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An In-depth Technical Guide to 4-Amino-2,5-dichlorophenol

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Amino-2,5-dichlorophenol**, tailored for researchers, scientists, and professionals in drug development.

General and Chemical Properties

4-Amino-2,5-dichlorophenol, with the CAS number 50392-39-7, is a dichlorinated aminophenol derivative.^{[1][2]} Its chemical structure consists of a phenol ring substituted with an amino group and two chlorine atoms.

Property	Value	Reference
CAS Number	50392-39-7	^{[1][2][3][4]}
Molecular Formula	C6H5Cl2NO	^{[1][2][4][5]}
Synonyms	2,5-Dichloro-4-aminophenol	^[1]
Appearance	Bright yellow solid; Yellow crystalline solid	^{[2][5]}
SMILES	<chem>NC1=CC(=C(C=C1Cl)O)Cl</chem>	^[5]
InChIKey	RVLKXVCJBJCTCE-UHFFFAOYSA-N	^[4]

Physicochemical Data

The following tables summarize the key quantitative physical and computed properties of **4-Amino-2,5-dichlorophenol**.

Table 1: Physical Properties

Property	Value	Reference
Molecular Weight	178.02 g/mol	[1][2]
Exact Mass	176.974823 g/mol	[1]
Melting Point	178-179 °C	[1][2]
Boiling Point	296 °C	[1][2]
Flash Point	133 °C	[1][2]
Density	1.6±0.1 g/cm ³	[1]
Refractive Index	1.661	[1][2]
Vapor Pressure	0.001 mmHg at 25°C	[2]
Solubility	Insoluble in water; Soluble in organic solvents like alcohol, ether, and acetic acid.	[2]
pKa	7.81±0.23 (Predicted)	[2]

Table 2: Computed Properties

Property	Value	Reference
XLogP3	2.4	[1][4]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Topological Polar Surface Area	46.2 Å ²	[1]
Heavy Atom Count	10	[1]
Complexity	122	[1][4]

Synthesis and Experimental Protocols

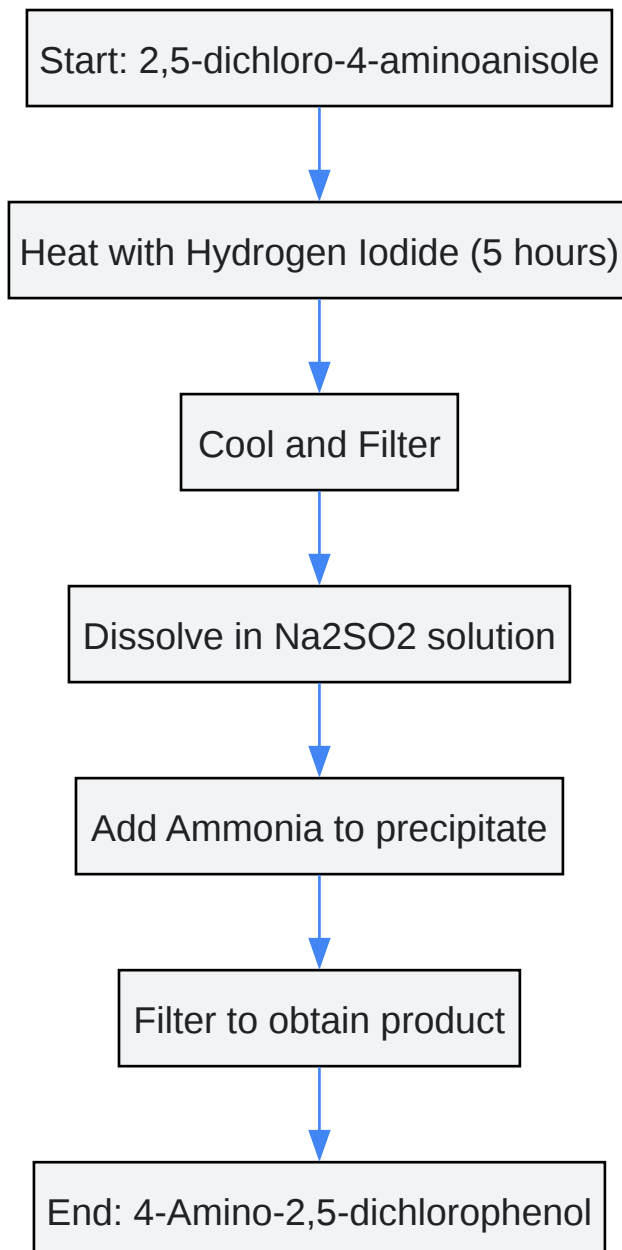
A common method for the preparation of **4-Amino-2,5-dichlorophenol** involves the demethylation of 2,5-dichloro-4-aminoanisole.

Experimental Protocol: Synthesis from 2,5-dichloro-4-aminoanisole[1][2]

- **Reaction Setup:** 2,5-dichloro-4-aminoanisole is used as the raw material.
- **Heating:** The raw material is heated with hydrogen iodide for a duration of 5 hours.
- **Cooling and Filtration:** The reaction mixture is then cooled and filtered.
- **Purification:** The filtered solid is dissolved in an aqueous solution of sodium sulfite (Na₂SO₂) to remove any residual hydrogen iodide.
- **Precipitation:** Ammonia is added to the solution to precipitate the product, **4-Amino-2,5-dichlorophenol**.
- **Final Filtration:** The precipitate is filtered to obtain the final product.

Below is a workflow diagram illustrating this synthesis process.

Synthesis Workflow of 4-Amino-2,5-dichlorophenol



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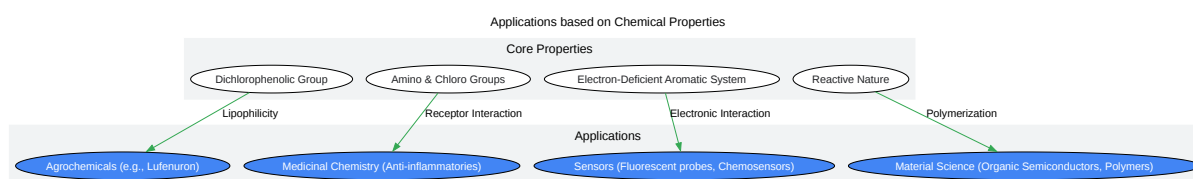
Caption: Synthesis workflow for **4-Amino-2,5-dichlorophenol**.

Applications in Research and Development

4-Amino-2,5-dichlorophenol is a valuable intermediate in the synthesis of various compounds across different industries.

- **Agrochemicals:** It is a key intermediate in the production of the insecticide lufenuron.[1][2] It also serves as a building block for other antifungal agents, herbicides, and fungicides.[5][6]
- **Medicinal Chemistry:** The compound is utilized in the preparation of anti-inflammatory agents, where its structural features are crucial for receptor interactions.[5]
- **Material Science:** Its unique electronic properties make it useful in synthesizing organic semiconductors for applications like field-effect transistors.[5] It is also used to create novel polymers with enhanced thermal stability.[7]
- **Analytical Chemistry:** It functions as a building block for fluorescent probes designed to detect specific metal ions and is used in developing chemosensors for detecting explosives.[5]

The diagram below illustrates the relationship between the chemical's properties and its applications.



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Caption: Relationship between properties and applications.

Safety and Handling

4-Amino-2,5-dichlorophenol requires careful handling due to its potential hazards.

- Handling: Use in a well-ventilated area.[8] Wear suitable protective clothing, gloves, and eye/face protection.[8] Avoid formation of dust and aerosols.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials.[8] Keep in a dark place under an inert atmosphere at room temperature.[2]
- First Aid:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen.[8]
 - Skin Contact: Take off contaminated clothing immediately and wash the skin with soap and plenty of water.[8]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8]
 - Ingestion: Do not induce vomiting. Give a glass of water. Seek medical attention.[9]

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- To cite this document: BenchChem. [4-Amino-2,5-dichlorophenol physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313016#4-amino-2-5-dichlorophenol-physical-and-chemical-properties]

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